

Proper Disposal of Formyl Chloride: A Safety-Critical Guide

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Compound of Interest

Compound Name: *Formyl chloride*

Cat. No.: B3050398

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Disclaimer: **Formyl chloride** is an exceptionally unstable and highly reactive chemical. It is not stable at room temperature and decomposes into toxic and corrosive gases.[\[1\]](#)[\[2\]](#)[\[3\]](#) This guide provides essential safety and logistical information for its disposal. Due to its inherent hazards, in-laboratory treatment or neutralization of **formyl chloride** is strongly discouraged. The only recommended disposal method is through a licensed professional hazardous waste service.

Immediate Safety and Handling Protocols

Due to its extreme instability, **formyl chloride** is rarely isolated and is often generated in situ for immediate use.[\[3\]](#)[\[4\]](#) Any handling or disposal preparation must occur in a well-ventilated chemical fume hood. Personnel must wear appropriate Personal Protective Equipment (PPE), including:

- Chemical-resistant gloves (inspect before use)[\[5\]](#)
- Safety glasses and a face shield[\[5\]](#)
- A full-coverage lab coat or chemical-resistant suit[\[5\]](#)
- If exposure is possible, use a NIOSH-approved respirator with appropriate cartridges.[\[5\]](#)

Core Hazards:

- Extreme Instability: **Formyl chloride** readily and autocatalytically decomposes into carbon monoxide (CO) and hydrogen chloride (HCl).[\[4\]](#)[\[6\]](#) This decomposition can occur at room

temperature, and the compound is typically only stable at -60°C or below.[1][7]

- Water Reactivity: It hydrolyzes in the presence of water or moisture to produce formic acid and hydrochloric acid.[6][8]
- Health Hazards: It is classified as harmful if swallowed, causes skin irritation, and can cause serious eye and respiratory irritation.[5]

Quantitative Data Summary

The following table summarizes the key chemical properties and hazards of **formyl chloride**.

Property/Hazard	Data	Reference
Chemical Formula	CHClO	[5]
Molecular Weight	64.47 g/mol	[9]
Primary Decomposition	Decomposes into Carbon Monoxide (CO) and Hydrogen Chloride (HCl)	[3][6][8]
Reaction with Water	Hydrolyzes to Formic Acid (HCOOH) and Hydrochloric Acid (HCl)	[6][10]
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	[5]

Disposal Plan and Operational Steps

The procedural guidance for **formyl chloride** disposal is centered on safe containment and transfer to a certified hazardous waste management facility. Do not attempt to neutralize or dispose of this chemical down the drain.[5]

Step 1: Immediate Containment and Labeling

- Do Not Mix: Do not mix **formyl chloride** waste with any other waste stream. Keep it in its original container if possible, or a designated, compatible, and sealable waste container.
- Secure Closure: Ensure the container is tightly closed to prevent the escape of vapors and to minimize contact with atmospheric moisture.
- Clear Labeling: Label the container clearly and accurately. The label must include:
 - The words "Hazardous Waste"
 - The chemical name: "**Formyl Chloride**"
 - The associated hazards (e.g., "Highly Unstable," "Water-Reactive," "Corrosive," "Toxic Gas Formation")
 - Appropriate GHS pictograms.

Step 2: Safe Temporary Storage

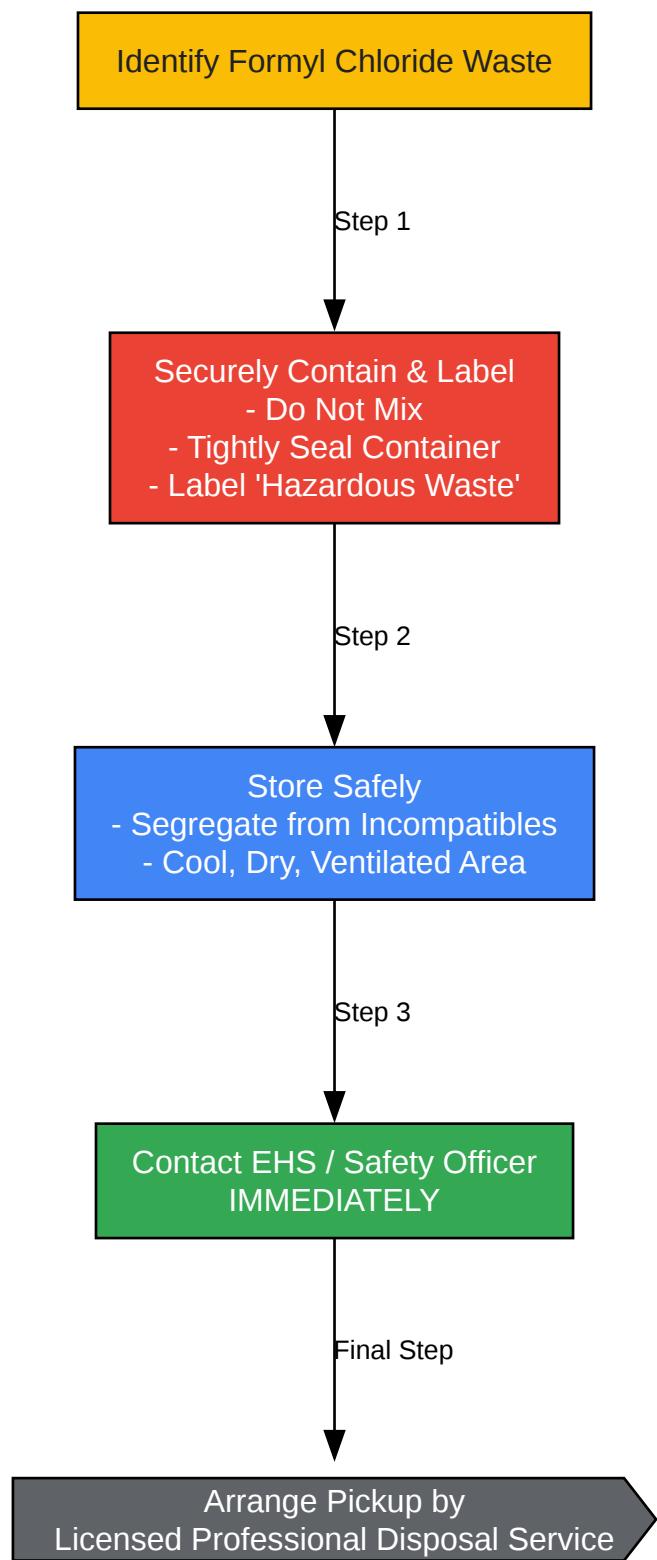
- Designated Area: Store the sealed and labeled container in a designated satellite accumulation area for hazardous waste.
- Segregation: Ensure the container is segregated from all incompatible materials, especially water, bases, alcohols, and oxidizing agents.[\[11\]](#)
- Ventilation: The storage area must be cool, dry, and well-ventilated.

Step 3: Arrange for Professional Disposal

- Contact EHS: Immediately contact your institution's Environmental Health and Safety (EHS) department or the designated chemical safety officer.
- Provide Information: Inform them that you have highly unstable **formyl chloride** waste that requires disposal. Provide details on the quantity and the container it is in.
- Follow Instructions: Follow the specific instructions provided by the EHS department for the pickup and disposal by a licensed professional waste disposal service.[\[5\]](#) These services are equipped to handle highly reactive and unstable chemicals safely.

Mandatory Disposal Workflow

The logical workflow for the disposal of **formyl chloride** is strict and prioritizes safety by eliminating any in-laboratory treatment steps. The process ensures the material is safely contained and handed over to professionals.

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Caption: Mandatory workflow for the safe disposal of **formyl chloride**.

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